

Essential Safety and Logistical Information for Handling Cycloheptanol

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Compound of Interest

Compound Name: Cycloheptanol

Cat. No.: B1583049

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For researchers, scientists, and drug development professionals, ensuring safe laboratory practices is paramount. This guide provides essential, immediate safety and logistical information for handling **Cycloheptanol**, including operational and disposal plans. Adherence to these procedural steps will minimize risks and ensure a safe research environment.

Physical and Chemical Properties

Property	Value	Source
CAS Number	502-41-0	[1][2]
Molecular Formula	C7H14O	[1][2]
Molecular Weight	114.19 g/mol	[1][3]
Appearance	Clear, colorless to yellowish liquid	[1][2]
Odor	Mild, sweet	[2]
Boiling Point	185 °C (365 °F)	[4]
Flash Point	71 °C (160 °F) - closed cup	
Solubility in Water	Insoluble	[1][5]

Hazard Identification and Personal Protective Equipment (PPE)

Cycloheptanol is a combustible liquid that can cause skin and eye irritation.[1] Inhalation of high concentrations of its vapor may lead to central nervous system depression.[1] The toxicological properties of this substance have not been fully investigated.[1] Therefore, strict adherence to PPE protocols is mandatory.

Hazard	Required PPE
Eye Contact	Chemical safety goggles or a face shield must be worn.[6][7]
Skin Contact	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or other protective clothing are required to prevent skin contact.[7][8]
Inhalation	Work in a well-ventilated area, preferably within a chemical fume hood, to minimize vapor inhalation.[1][7] If ventilation is inadequate, a government-approved respirator should be used.[6]

Experimental Protocols: Safe Handling and Storage

Handling Procedures:

- Always work in a well-ventilated area, such as a chemical fume hood.[1]
- Keep **Cycloheptanol** away from heat, sparks, open flames, and other ignition sources.[2]
- Use only non-sparking tools and take precautionary measures against static discharge.[2][7]
- Ground and bond containers and receiving equipment.[2]
- Avoid direct contact with skin, eyes, and clothing.[1]
- Wash hands thoroughly after handling the substance.[1]

- Do not eat, drink, or smoke in the work area.[7]

Storage Procedures:

- Store in a tightly closed container.[1][2]
- Keep the container in a cool, dry, and well-ventilated place.[1][7]
- Store away from incompatible materials such as strong oxidizing agents, acid anhydrides, and acid chlorides.[1][7]

Emergency Procedures

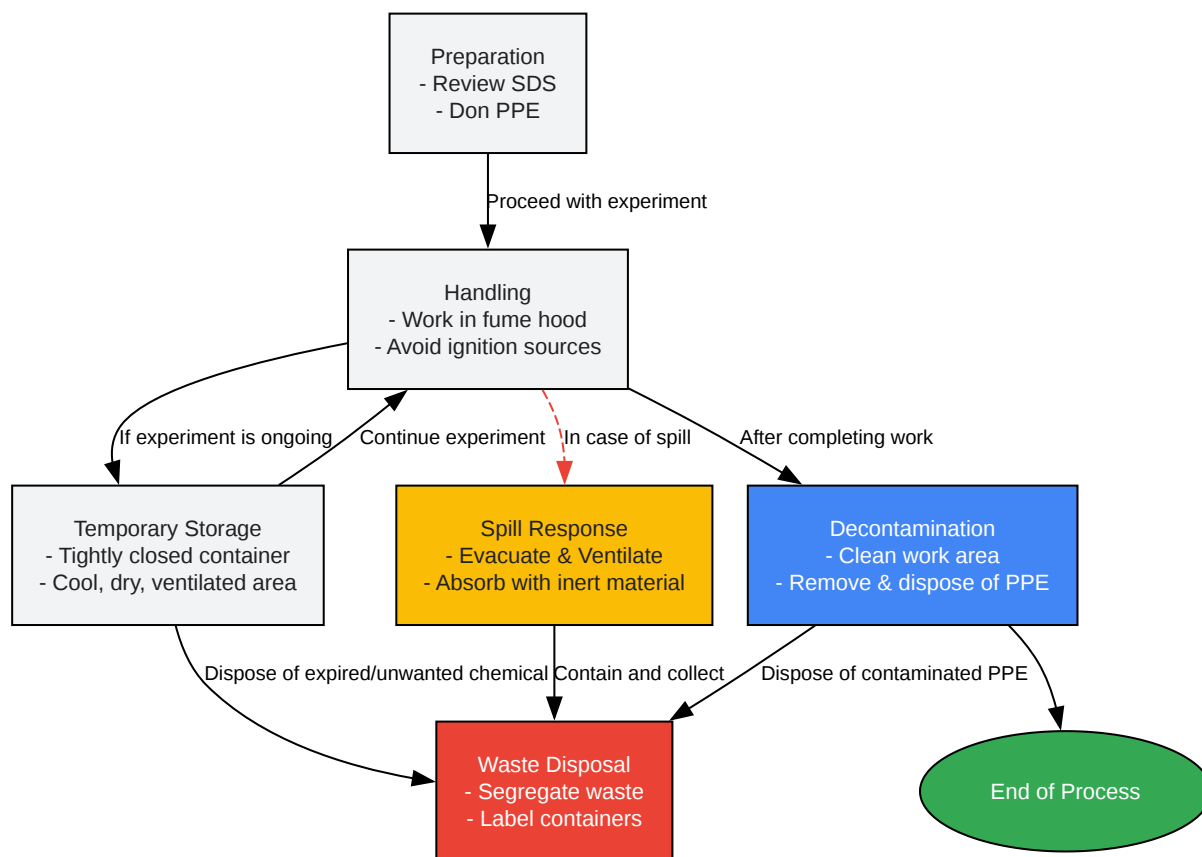
Situation	First-Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1]
Skin Contact	Remove contaminated clothing and wash skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops.[1]
Inhalation	Move the person to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[1]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Seek immediate medical attention.[1]
Spill	Evacuate the area and remove all sources of ignition.[5][7] Absorb the spill with an inert, non-combustible material such as sand or earth and place it in a suitable container for disposal.[1][9]

Disposal Plan

Waste from **Cycloheptanol** is classified as hazardous.[5] All disposal must be conducted in accordance with local, state, and federal regulations.

- **Unused Product:** Dispose of as hazardous waste. Do not mix with other waste.
- **Contaminated Materials:** Any materials, such as absorbent pads or contaminated PPE, should be placed in a sealed, labeled container and disposed of as hazardous waste.
- **Empty Containers:** Empty containers may retain product residue (liquid and/or vapor) and can be dangerous.[1][5] They should be handled as hazardous waste and disposed of accordingly.[5] Do not reuse empty containers.

Operational Workflow for Handling Cycloheptanol



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Caption: Workflow for the safe handling of **Cycloheptanol**.

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